

# N-Heptanoylglycine: A Technical Overview of its Discovery and Initial Characterization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **N-Heptanoylglycine**

Cat. No.: **B125330**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**N-Heptanoylglycine** is an N-acylglycine, a class of molecules recognized as metabolites of fatty acids. Its discovery and characterization are intrinsically linked to the broader study of fatty acid metabolism and the enzymatic activity of glycine N-acyltransferase. This document provides a comprehensive technical guide on the discovery, synthesis, and initial characterization of **N-Heptanoylglycine**, including detailed experimental protocols and an exploration of its known biological context.

## Introduction

**N-Heptanoylglycine** (C9H17NO3) is a chemical compound belonging to the N-acyl-alpha amino acid family.<sup>[1]</sup> It consists of a heptanoyl group attached to the nitrogen atom of glycine. These molecules are typically minor metabolites of fatty acids.<sup>[2]</sup> The study of N-acylglycines, including **N-Heptanoylglycine**, is significant in the context of diagnosing certain inherited metabolic disorders where elevated levels of these compounds can be detected in urine and blood.<sup>[2][3]</sup>

## Physicochemical Properties

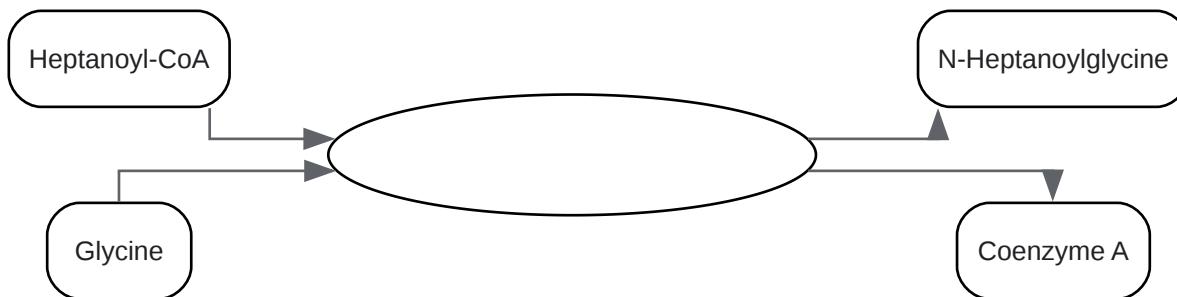
Property	Value	Source
Molecular Formula	C9H17NO3	--INVALID-LINK--
Molecular Weight	187.24 g/mol	--INVALID-LINK--
IUPAC Name	2-(heptanoylamino)acetic acid	--INVALID-LINK--
CAS Number	23783-23-5	--INVALID-LINK--

## Discovery and Biosynthesis

The discovery of **N-Heptanoylglycine** is not attributed to a single seminal publication but rather emerged from the systematic study of N-acylglycines as products of fatty acid metabolism. The primary mechanism for its formation in biological systems is through the enzymatic action of glycine N-acyltransferase (GLYAT).<sup>[1]</sup>

## Enzymatic Synthesis Pathway

The biosynthesis of **N-Heptanoylglycine** involves the conjugation of heptanoyl-CoA with glycine, a reaction catalyzed by glycine N-acyltransferase (EC 2.3.1.13). This enzyme is known to have broad substrate specificity, acting on various short- and medium-chain acyl-CoA molecules. The reaction proceeds as follows:



[Click to download full resolution via product page](#)

Biosynthesis of **N-Heptanoylglycine**.

## Experimental Protocols

### Chemical Synthesis of N-Heptanoylglycine

While **N-Heptanoylglycine** is commercially available as an analytical standard, a general method for its laboratory synthesis can be adapted from standard peptide coupling procedures.

Objective: To synthesize **N-Heptanoylglycine** from glycine and heptanoyl chloride.

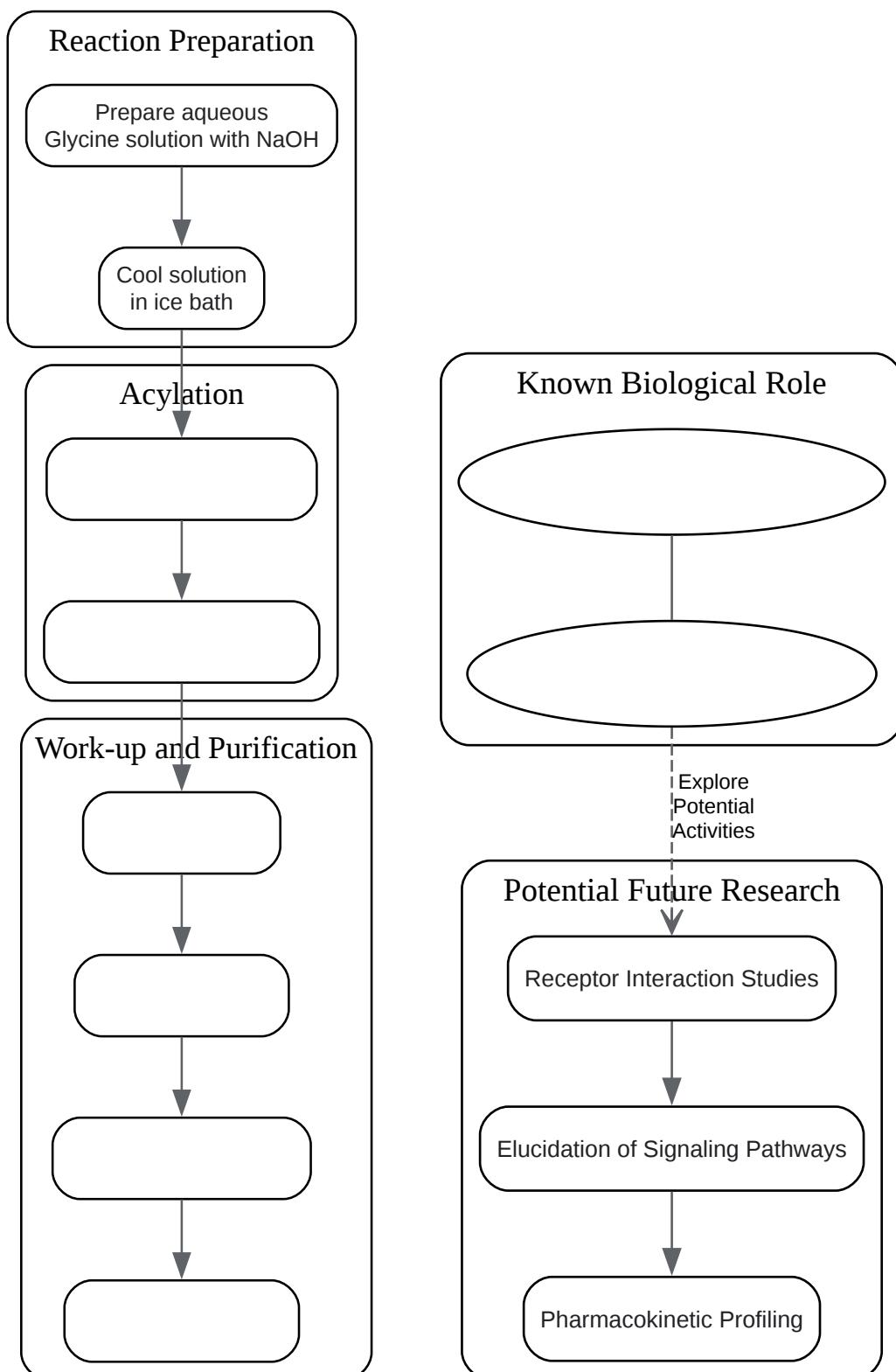
Materials:

- Glycine
- Heptanoyl chloride
- Sodium hydroxide (NaOH)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Rotary evaporator
- Standard glassware

Procedure:

- Glycine Solution Preparation: Dissolve glycine (1 equivalent) in an aqueous solution of sodium hydroxide (2 equivalents).
- Acylation Reaction: Cool the glycine solution in an ice bath. Add heptanoyl chloride (1 equivalent) dropwise to the stirred solution.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Acidification: After the reaction is complete, cool the mixture in an ice bath and acidify to pH 1-2 with concentrated HCl.
- Extraction: Extract the aqueous layer with dichloromethane (3 x volumes).

- Drying and Evaporation: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization or column chromatography.

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Glycine N-acyltransferase - Wikipedia [en.wikipedia.org]
- 2. Human Metabolome Database: Showing metabocard for N-Heptanoylglycine (HMDB0013010) [hmdb.ca]
- 3. avantiresearch.com [avantiresearch.com]
- To cite this document: BenchChem. [N-Heptanoylglycine: A Technical Overview of its Discovery and Initial Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125330#discovery-and-initial-characterization-of-n-heptanoylglycine]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)